

An In-Depth Technical Guide to Amiton Oxalate (CAS Number: 3734-97-2)

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Compound of Interest

Compound Name: Amiton oxalate

Cat. No.: B1667125

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Introduction

Amiton oxalate (CAS No. 3734-97-2) is the oxalate salt of Amiton, an organophosphate compound. Historically investigated as a potent acaricide and insecticide, its high mammalian toxicity led to its withdrawal from agricultural use.[1][2] Today, Amiton and its derivatives are classified as Schedule 2 chemical weapons under the Chemical Weapons Convention.[2] This guide provides a comprehensive technical overview of **Amiton oxalate**, focusing on its chemical properties, synthesis, mechanism of action, toxicology, and analytical methods relevant to research and development.

Chemical and Physical Properties

Amiton oxalate is a crystalline solid.[3] Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	3734-97-2	[4]
Molecular Formula	C ₁₂ H ₂₆ NO ₇ PS	[4]
Molecular Weight	359.37 g/mol	[5]
IUPAC Name	S-[2-(diethylamino)ethyl] O,O-diethyl phosphorothioate; oxalic acid	[4]
Synonyms	Tetram, Tetram monooxalate, O,O-Diethyl S-(2-diethylamino)ethyl phosphorothioate hydrogen oxalate	[5]
Appearance	Crystals	[3]
Melting Point	98-99 °C	[5]
Solubility	No specific data found for the oxalate salt. Amiton is highly soluble in water.	[5]
Stability	Organophosphates are susceptible to formation of highly toxic and flammable phosphine gas in the presence of strong reducing agents. Partial oxidation may release toxic phosphorus oxides.[3]	[3]

Synthesis

A detailed, step-by-step synthesis protocol for **Amiton oxalate** is not readily available in public literature. However, the general synthesis of Amiton and related compounds involves the coupling of an appropriate amino alcohol with a phosphoryl chloride.[6][7] **Amiton oxalate** is then formed by reacting Amiton with oxalic acid.

The synthesis of the parent compound, Amiton (S-[2-(diethylamino)ethyl] O,O-diethyl phosphorothioate), can be conceptualized through the following general steps:

- Formation of a diethyl phosphorochloridothioate intermediate.
- Reaction with 2-(diethylamino)ethanol to yield the final Amiton product.^[6]
- Salt formation with oxalic acid in an appropriate solvent to yield **Amiton oxalate**.

Due to the hazardous nature of the compound and its precursors, synthesis should only be attempted by qualified professionals in a specialized and controlled laboratory setting with appropriate safety measures in place.

Mechanism of Action: Acetylcholinesterase Inhibition

The primary mechanism of toxicity for **Amiton oxalate**, like other organophosphates, is the irreversible inhibition of the enzyme acetylcholinesterase (AChE).^[8] AChE is critical for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).

The inhibition of AChE by Amiton leads to an accumulation of ACh in the synaptic cleft, resulting in continuous stimulation of muscarinic and nicotinic receptors. This overstimulation leads to a cholinergic crisis, characterized by a range of symptoms affecting the central and peripheral nervous systems, as well as neuromuscular junctions.

Caption: Acetylcholinesterase Inhibition by Amiton.

Toxicology

Amiton oxalate is highly toxic to mammals.^[8] Exposure can lead to a rapid and severe cholinergic crisis.

Toxicological Parameter	Data	Reference
Acute Oral Toxicity (LD ₅₀)	Specific data for Amiton oxalate not found. The mean lethal oral dose for oxalates in adults is estimated at 10-30 grams.[9] For the parent compound Amiton, it is known to be highly toxic.	[9]
Acute Dermal Toxicity (LD ₅₀)	Specific data for Amiton oxalate not found. The dermal LD ₅₀ for a related compound in rabbits was >2000 mg/kg.[10] However, organophosphates are generally well-absorbed through the skin.	[10]
Acute Inhalation Toxicity (LC ₅₀)	Specific data for Amiton oxalate not found. Inhalation of organophosphate dusts or mists is a significant route of exposure.	[8]
Signs and Symptoms of Exposure	Headache, dizziness, blurred vision, miosis (pinpoint pupils), sweating, salivation, nausea, vomiting, diarrhea, muscle twitching, convulsions, respiratory depression, and death.[3][8]	[3][8]
Chronic Effects	Repeated exposure may damage the nervous system, causing numbness, weakness, and personality changes such as depression and anxiety.[8]	[8]

First Aid Measures:

- General: Immediate medical attention is crucial. Decontamination of the individual is a priority to prevent further absorption.[3]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water.[5]
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes.[5]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen.[5]
- Ingestion: Do not induce vomiting. Seek immediate medical attention.[5]

Experimental Protocols

Detailed experimental protocols for **Amiton oxalate** are not widely published due to its hazardous nature. The following are general methodologies for the analysis of organophosphate pesticides, which can be adapted for **Amiton oxalate** by researchers with the appropriate expertise and safety infrastructure.

Sample Preparation (General)

- Extraction: The analyte is typically extracted from the sample matrix (e.g., biological fluids, environmental samples) using a suitable organic solvent such as acetonitrile or a mixture of methylene chloride and hexane.[11][12]
- Clean-up: The extract is then purified to remove interfering substances. This can be achieved using solid-phase extraction (SPE) with cartridges containing materials like primary-secondary amine (PSA) and graphitized carbon black (GCB).[11]
- Concentration: The cleaned-up extract is concentrated to a small volume before analysis.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS):

- Principle: GC separates the components of a mixture, and MS provides detection and identification based on their mass-to-charge ratio. This is a common and effective method for the analysis of organophosphates.[13][14]

- Column: A low-bleed, mid-polarity column, such as a 5% phenyl-methylpolysiloxane phase, is often used.[14]
- Injection: Splitless injection is typically employed for trace analysis.[14]
- Detection: Mass spectrometry in either full-scan or selected ion monitoring (SIM) mode for higher sensitivity and specificity.[13]

High-Performance Liquid Chromatography (HPLC):

- Principle: HPLC separates compounds based on their differential partitioning between a mobile phase and a stationary phase. It is particularly useful for less volatile or thermally labile compounds.
- Column: A reverse-phase C18 column is commonly used.[15][16]
- Mobile Phase: A gradient of an aqueous buffer and an organic solvent like acetonitrile or methanol.
- Detection: UV detection is possible, but for higher sensitivity and specificity, coupling with mass spectrometry (LC-MS) is preferred.[17]

Caption: General Experimental Workflow for **Amiton Oxalate** Analysis.

Handling and Safety

Amiton oxalate is an extremely hazardous substance and must be handled with extreme caution in a controlled laboratory environment.[5]

- Engineering Controls: Work should be conducted in a certified chemical fume hood with adequate ventilation.
- Personal Protective Equipment (PPE): Chemical-resistant gloves, a lab coat, and chemical safety goggles are mandatory. Respiratory protection may be required depending on the nature of the work.[5]
- Storage: Store in a cool, dry, and dark place in a tightly sealed container, away from incompatible materials.[5]

- Disposal: Dispose of waste in accordance with all local, state, and federal regulations for hazardous chemical waste.

Conclusion

Amiton oxalate is a highly toxic organophosphate with a well-understood mechanism of action as an acetylcholinesterase inhibitor. While its use as a pesticide has been discontinued due to safety concerns, it remains a substance of interest for toxicological research and defense-related studies. This guide has provided a summary of its known properties, a general overview of its synthesis, its mechanism of action, toxicological profile, and adaptable analytical methodologies. All work with this compound must be conducted with the highest level of safety precautions by trained professionals.

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